

Application Notes and Protocols for (3S,4R)-PF-6683324

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Compound of Interest

Compound Name: (3S,4R)-PF-6683324

CAS No.: 1799788-94-5

Cat. No.: B15620857

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Introduction

(3S,4R)-PF-6683324 is a potent and selective small molecule inhibitor targeting Protein Tyrosine Kinase 6 (PTK6), also known as Breast Tumor Kinase (Brk), and has been identified as a pan-Tropomyosin receptor kinase (Trk) inhibitor. As a Type II inhibitor, it binds to the inactive, unphosphorylated conformation of PTK6. This dual activity makes it a valuable tool for investigating the roles of these kinases in cancer biology and other pathological conditions. These application notes provide detailed protocols for in vitro assays to characterize the activity of **(3S,4R)-PF-6683324**.

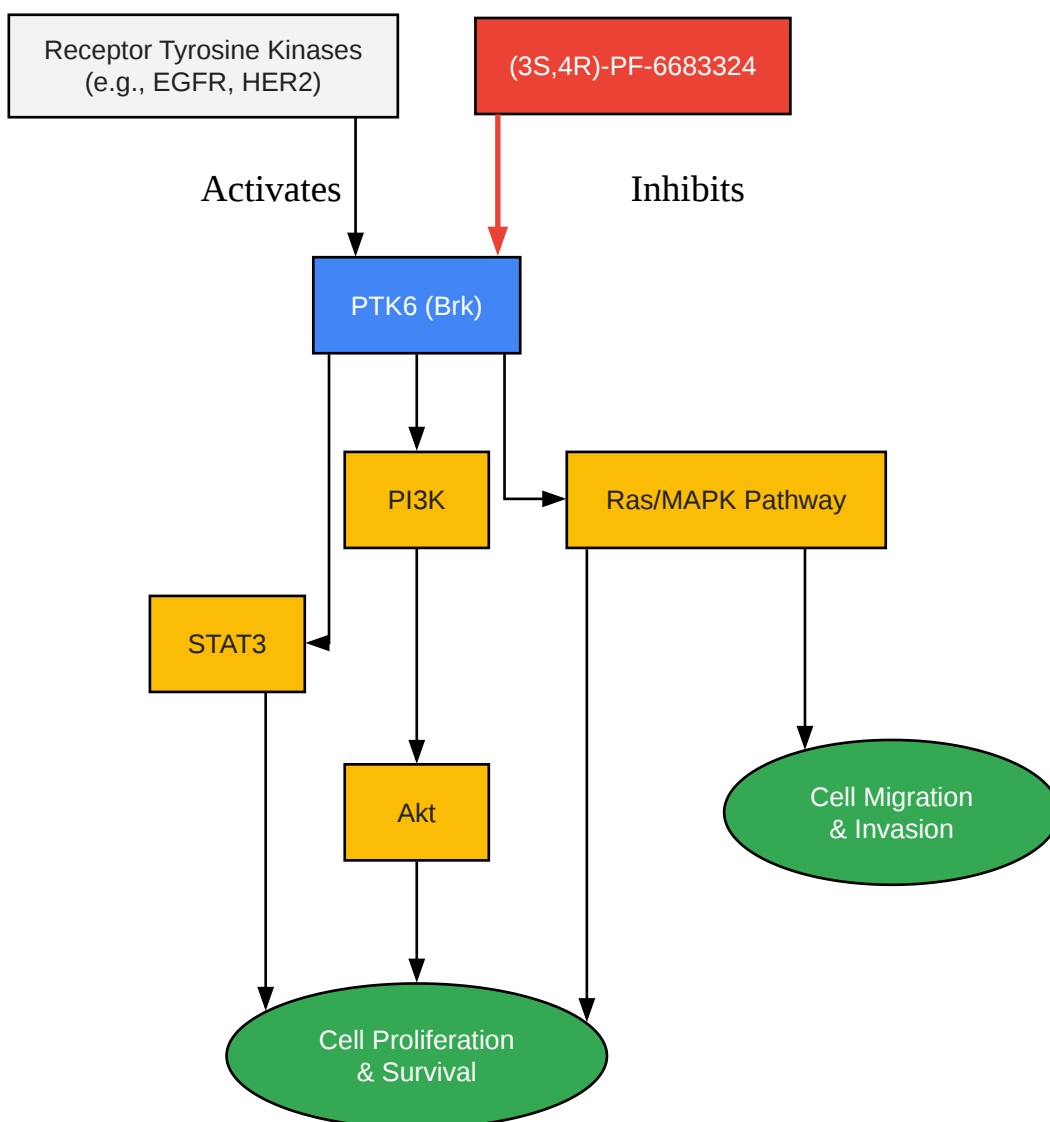
Quantitative Data Summary

The following table summarizes the reported in vitro potency of **(3S,4R)-PF-6683324** against its primary targets.

Target	Assay Type	IC50	Reference
PTK6/Brk	Biochemical Kinase Assay	76 nM	[1]
p-PTK6 (Y342)	In-Cell ELISA (HEK293T cells)	0.7 μ M	[1]

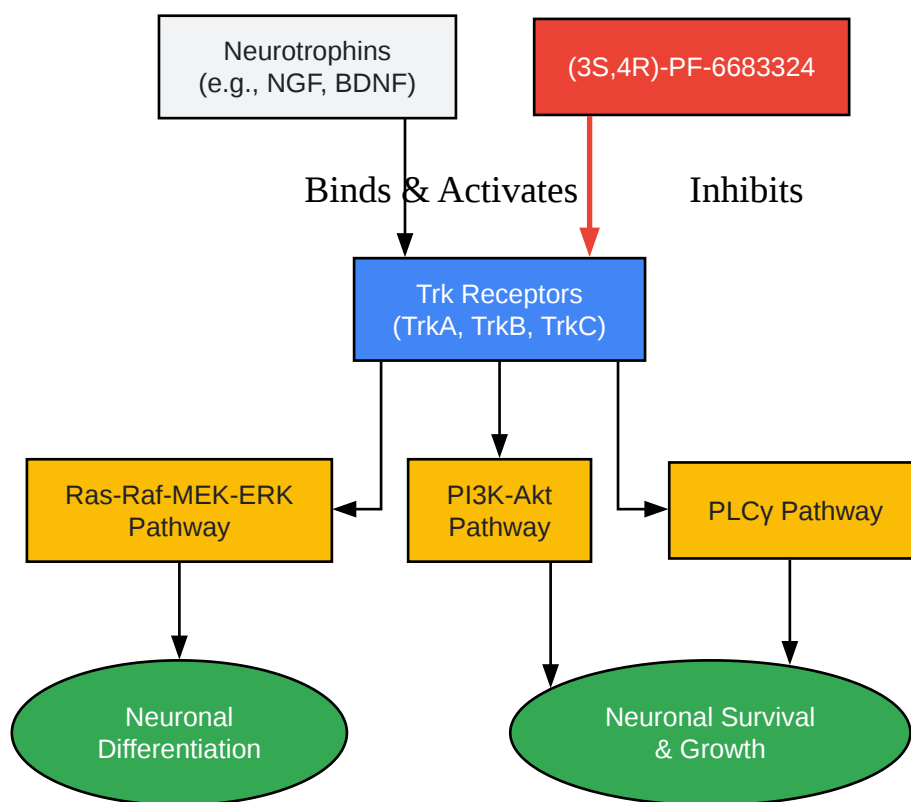
Signaling Pathways

The following diagrams illustrate the signaling pathways of PTK6 and Trk receptors, which are targeted by **(3S,4R)-PF-6683324**.



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Caption: PTK6 Signaling Pathway.

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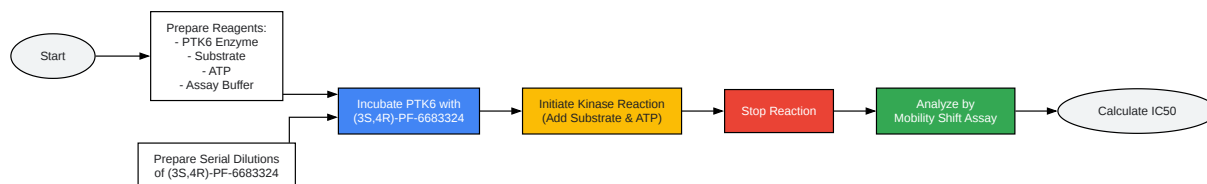
Caption: Trk Receptor Signaling Pathway.

Experimental Protocols

Protocol 1: Biochemical Kinase Assay for PTK6 Inhibition

This protocol describes a mobility shift assay to determine the in vitro inhibitory activity of **(3S,4R)-PF-6683324** against PTK6.

Workflow Diagram:



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Caption: Biochemical Kinase Assay Workflow.

Materials:

- Recombinant human PTK6 enzyme
- Kinase substrate (e.g., a suitable peptide substrate for PTK6)
- ATP
- Kinase assay buffer
- **(3S,4R)-PF-6683324**
- DMSO
- Stop solution
- Microplates (e.g., 384-well)
- Plate reader capable of detecting mobility shift

Procedure:

- Compound Preparation: Prepare a stock solution of **(3S,4R)-PF-6683324** in DMSO. Perform serial dilutions to obtain a range of concentrations.

- **Reaction Setup:** In a microplate, add the kinase assay buffer, the PTK6 enzyme, and the diluted **(3S,4R)-PF-6683324** or DMSO (for control).
- **Pre-incubation:** Incubate the plate at room temperature for a specified period (e.g., 10-30 minutes) to allow the inhibitor to bind to the enzyme.
- **Kinase Reaction Initiation:** Add a mixture of the kinase substrate and ATP to each well to start the reaction.
- **Incubation:** Incubate the plate at a controlled temperature (e.g., 30°C) for a defined time (e.g., 60 minutes).
- **Reaction Termination:** Add the stop solution to each well to terminate the kinase reaction.
- **Detection:** Analyze the separation of the phosphorylated and non-phosphorylated substrate using a mobility shift assay instrument.
- **Data Analysis:** Calculate the percentage of inhibition for each concentration of **(3S,4R)-PF-6683324** relative to the DMSO control. Determine the IC₅₀ value by fitting the data to a dose-response curve.

Protocol 2: In-Cell ELISA for Inhibition of PTK6 Phosphorylation

This protocol quantifies the inhibition of PTK6 auto-phosphorylation at tyrosine 342 (Y342) in a cellular context.

Materials:

- HEK293T cells overexpressing PTK6
- Cell culture medium and supplements
- **(3S,4R)-PF-6683324**
- DMSO
- Fixation solution (e.g., 4% paraformaldehyde in PBS)

- Quenching solution
- Blocking buffer
- Primary antibodies: Rabbit anti-phospho-PTK6 (Y342) and Mouse anti-total PTK6
- HRP-conjugated secondary antibodies (anti-rabbit and anti-mouse)
- Detection reagent (e.g., TMB substrate)
- Stop solution
- Wash buffer (e.g., PBS with 0.1% Tween-20)
- 96-well cell culture plates
- Microplate reader

Procedure:

- Cell Seeding: Seed the HEK293T-PTK6 cells into a 96-well plate and allow them to adhere overnight.
- Compound Treatment: Treat the cells with various concentrations of **(3S,4R)-PF-6683324** or DMSO for a specified time (e.g., 1-2 hours) at 37°C.
- Cell Fixation: Remove the treatment medium and fix the cells with the fixation solution for 20 minutes at room temperature.
- Washing: Wash the wells multiple times with the wash buffer.
- Quenching and Permeabilization: Add quenching solution and permeabilization buffer to the wells.
- Blocking: Block non-specific binding sites with blocking buffer for 90 minutes at room temperature.

- **Primary Antibody Incubation:** Incubate the cells with the primary antibodies (anti-phospho-PTK6 and anti-total PTK6 in separate wells) overnight at 4°C.
- **Secondary Antibody Incubation:** After washing, incubate the cells with the appropriate HRP-conjugated secondary antibodies for 1.5 hours at room temperature.
- **Detection:** Wash the wells and add the detection reagent. Incubate until a color change is observed.
- **Signal Termination:** Add the stop solution to each well.
- **Data Acquisition:** Measure the absorbance at the appropriate wavelength using a microplate reader.
- **Data Analysis:** Normalize the phospho-PTK6 signal to the total PTK6 signal. Calculate the percentage of inhibition for each compound concentration and determine the IC50 value.

Protocol 3: Pan-Trk Inhibition Cellular Assay

A general protocol to assess the pan-Trk inhibitory activity of **(3S,4R)-PF-6683324** in a relevant cancer cell line expressing Trk receptors.

Materials:

- Cancer cell line known to express Trk receptors (e.g., a neuroblastoma or lung cancer cell line)
- Cell culture medium and supplements
- Neurotrophin ligand (e.g., NGF for TrkA, BDNF for TrkB)
- **(3S,4R)-PF-6683324**
- DMSO
- Cell lysis buffer with protease and phosphatase inhibitors

- Antibodies for Western blotting: anti-phospho-Trk (pan), anti-total Trk, anti-phospho-Akt, anti-total-Akt, anti-phospho-ERK, and anti-total-ERK.
- SDS-PAGE and Western blotting reagents and equipment

Procedure:

- Cell Culture and Starvation: Culture the selected cell line to ~80% confluency. Serum-starve the cells overnight to reduce basal signaling.
- Inhibitor Pre-treatment: Pre-treat the cells with various concentrations of **(3S,4R)-PF-6683324** or DMSO for 1-2 hours.
- Ligand Stimulation: Stimulate the cells with the appropriate neurotrophin ligand for a short period (e.g., 10-15 minutes) to induce Trk activation.
- Cell Lysis: Immediately wash the cells with cold PBS and lyse them with ice-cold lysis buffer.
- Protein Quantification: Determine the protein concentration of the cell lysates.
- Western Blotting:
 - Separate equal amounts of protein from each sample by SDS-PAGE and transfer to a membrane.
 - Block the membrane and probe with primary antibodies against phospho-Trk, total Trk, and downstream signaling proteins (phospho-Akt, total Akt, phospho-ERK, total ERK).
 - Incubate with the appropriate HRP-conjugated secondary antibodies.
 - Detect the signal using a chemiluminescence substrate.
- Data Analysis: Quantify the band intensities. Normalize the phosphorylated protein levels to the total protein levels. Determine the concentration-dependent inhibition of Trk phosphorylation and downstream signaling by **(3S,4R)-PF-6683324**.

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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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